

Safety, handling, and storage protocols for 4,4'-Bis(dimethylamino)benzhydrol

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Compound of Interest

Compound Name: **4,4'-Bis(dimethylamino)benzhydrol**

Cat. No.: **B085804**

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An In-depth Technical Guide to the Safe Handling and Storage of **4,4'-Bis(dimethylamino)benzhydrol**

This guide provides comprehensive safety, handling, and storage protocols for **4,4'-Bis(dimethylamino)benzhydrol**, intended for researchers, scientists, and drug development professionals. The information herein is synthesized from publicly available Safety Data Sheets (SDS) to ensure a thorough understanding of the material's hazards and the necessary precautions for its use.

Chemical Identification and Physical Properties

4,4'-Bis(dimethylamino)benzhydrol, also known as Michler's Hydrol, is a solid organic compound. Its key identifiers and physical properties are summarized below.

Property	Value
CAS Number	119-58-4
Molecular Formula	C ₁₇ H ₂₂ N ₂ O
Molecular Weight	270.37 g/mol
Appearance	Gray to brown or slightly yellow to brownish crystalline powder[1][2]
Melting Point	98-105 °C[3][4]
Boiling Point	145 °C at 10 mmHg[1]
Solubility	Soluble in Toluene[2]
Storage Temperature	Recommended <15°C in a cool, dark place[5]

Hazard Identification and Classification

4,4'-Bis(dimethylamino)benzhydrol is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[1][6][7]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][6][7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][6]

Pictogram:

- GHS07: Exclamation Mark[7]

Signal Word: Warning[6][7]

Toxicological Summary:

While most sources state that the substance shall not be classified as acutely toxic, a comprehensive toxicological profile is not available.[7] Data for acute oral, dermal, and inhalation toxicity are largely unavailable.[6] It is not classified as a respiratory or skin sensitizer, germ cell mutagen, carcinogen, or reproductive toxicant.[7]

Safe Handling Protocols

Adherence to proper handling procedures is crucial to minimize exposure and ensure personnel safety.

Engineering Controls:

- Work in a well-ventilated area.[1]
- Use local exhaust ventilation to control airborne dust.[8]
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[8]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved particulate respirator.[9]

General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.[9]
- Do not eat, drink, or smoke in work areas.[7]
- Wash hands thoroughly after handling.[7]

- Remove contaminated clothing and wash it before reuse.[7]

Storage Protocols

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

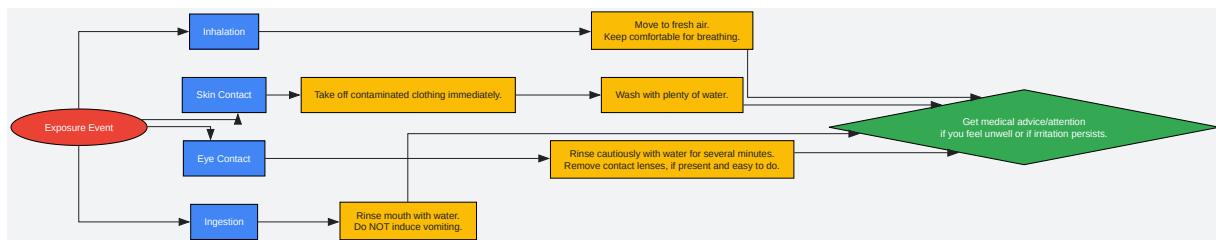
- Store in a tightly closed container.[1]
- Keep in a cool, dry, and well-ventilated area.[1]
- Store locked up.[1]
- Store under an inert gas as the material can be air sensitive.[5]
- Keep away from incompatible materials, such as oxidizing agents.[7][9]

Emergency Procedures

In the event of an emergency, follow these established protocols.

First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken upon exposure.

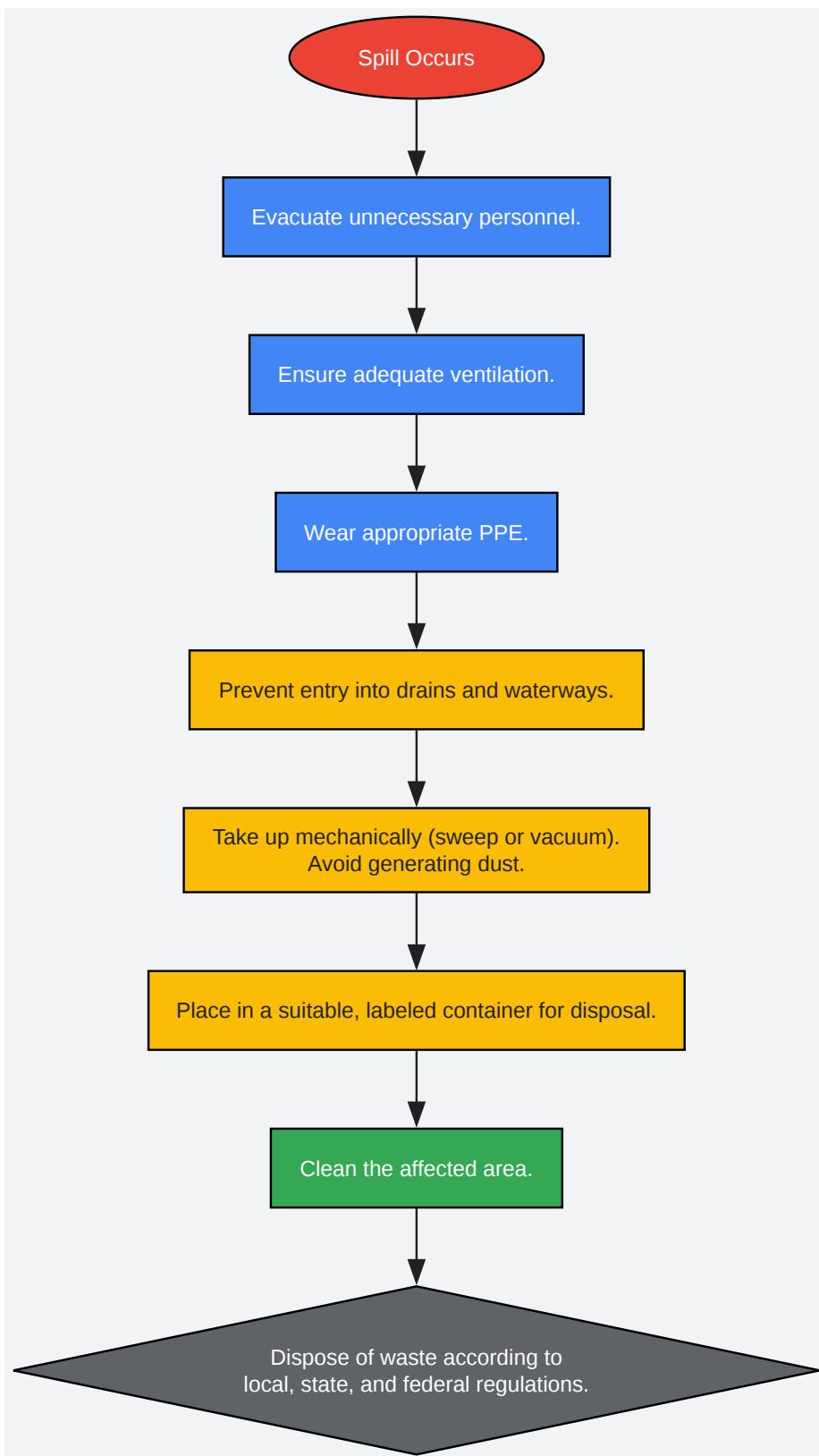


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First-Aid Response Workflow

Accidental Release Measures

The following workflow details the steps for managing a spill of **4,4'-Bis(dimethylamino)benzhydrol**.

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Accidental Spill Response Workflow

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.[9]
- Specific Hazards: The material is combustible but not readily ignited.[7] Thermal decomposition may produce irritating and highly toxic gases.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard assessments of **4,4'-Bis(dimethylamino)benzhydrol** are not publicly available in the reviewed Safety Data Sheets. This information is typically proprietary to the manufacturers and regulatory bodies that conduct the testing. The safety information presented in this guide is based on the conclusions of such studies as reported in the SDS.

Disposal Considerations

Dispose of **4,4'-Bis(dimethylamino)benzhydrol** and its containers in accordance with all applicable local, state, and federal regulations.[1] Do not allow the material to enter drains or waterways.[7]

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always consult the most current Safety Data Sheet from your supplier before handling this chemical.

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